

stability of YC137 under different storage conditions

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Compound of Interest

Compound Name: YC137

Cat. No.: B1683862

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YC137 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and handling of **YC137**. Below you will find frequently asked questions, troubleshooting guides, and recommended protocols to ensure the integrity of your experiments.

Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for **YC137** powder?

A1: For long-term storage, **YC137** powder should be kept in a dry, dark environment at -20°C. [\[1\]](#) When stored properly under these conditions, the shelf life of the compound is greater than 5 years.[\[1\]](#)

Q2: How should I store **YC137** for short-term use?

A2: For short-term storage, spanning days to weeks, it is recommended to keep **YC137** at 0 - 4°C in a dry and dark place.[\[1\]](#)

Q3: What is the appearance of **YC137**?

A3: **YC137** is a white to off-white solid powder.[\[1\]](#)

Q4: In what solvents is **YC137** soluble?

A4: **YC137** is soluble in DMSO, but it is not soluble in water.[\[1\]](#)

Q5: How should I store stock solutions of **YC137**?

A5: Stock solutions of **YC137** prepared in DMSO should be stored at 0 - 4°C for short-term use (days to weeks) or at -20°C for long-term storage (months).

Q6: How is **YC137** shipped, and is it stable upon arrival?

A6: **YC137** is shipped under ambient temperature as a non-hazardous chemical. The product is stable enough to withstand ordinary shipping durations, including time spent in customs, for a few weeks.

Troubleshooting Guide

Issue 1: **YC137** powder has changed color or appearance.

- Possible Cause: Exposure to light, moisture, or elevated temperatures.
- Recommendation: Discard the product as its integrity may be compromised. Ensure that **YC137** is always stored in a dark and dry environment at the recommended temperatures.

Issue 2: Difficulty dissolving **YC137** in aqueous buffers.

- Possible Cause: **YC137** is not soluble in water.
- Recommendation: Prepare a stock solution in DMSO. This stock solution can then be diluted into aqueous buffers for your experiments. Be mindful of the final DMSO concentration in your assay, as high concentrations can affect biological systems.

Issue 3: Inconsistent or unexpected experimental results.

- Possible Cause 1: Improper storage. Long-term storage at temperatures above -20°C or frequent freeze-thaw cycles of stock solutions can lead to degradation.
- Recommendation 1: Always aliquot stock solutions into single-use volumes to avoid repeated freeze-thaw cycles. Ensure the compound is stored at the correct temperature and protected from light.

- Possible Cause 2: Incorrect solvent usage. Attempting to dissolve **YC137** directly in an aqueous medium will result in poor solubility and inaccurate concentrations.
- Recommendation 2: Always use DMSO to prepare your initial stock solution before further dilution.

Stability and Storage Conditions Summary

Condition	Temperature	Duration	Additional Notes
Shipping	Ambient	A few weeks	Non-hazardous chemical.
Short-Term Storage (Powder)	0 - 4°C	Days to weeks	Dry and dark.
Long-Term Storage (Powder)	-20°C	Months to years	Dry and dark.
Short-Term Storage (Stock Solution in DMSO)	0 - 4°C	Days to weeks	
Long-Term Storage (Stock Solution in DMSO)	-20°C	Months	

Representative Experimental Protocol: Assessing the Stability of YC137

While specific degradation pathways for **YC137** are not publicly documented, a general protocol to assess its stability under various conditions is provided below. This protocol utilizes High-Performance Liquid Chromatography (HPLC) to quantify the compound over time.

Objective: To evaluate the stability of **YC137** under different temperature and light conditions.

Materials:

- **YC137** powder

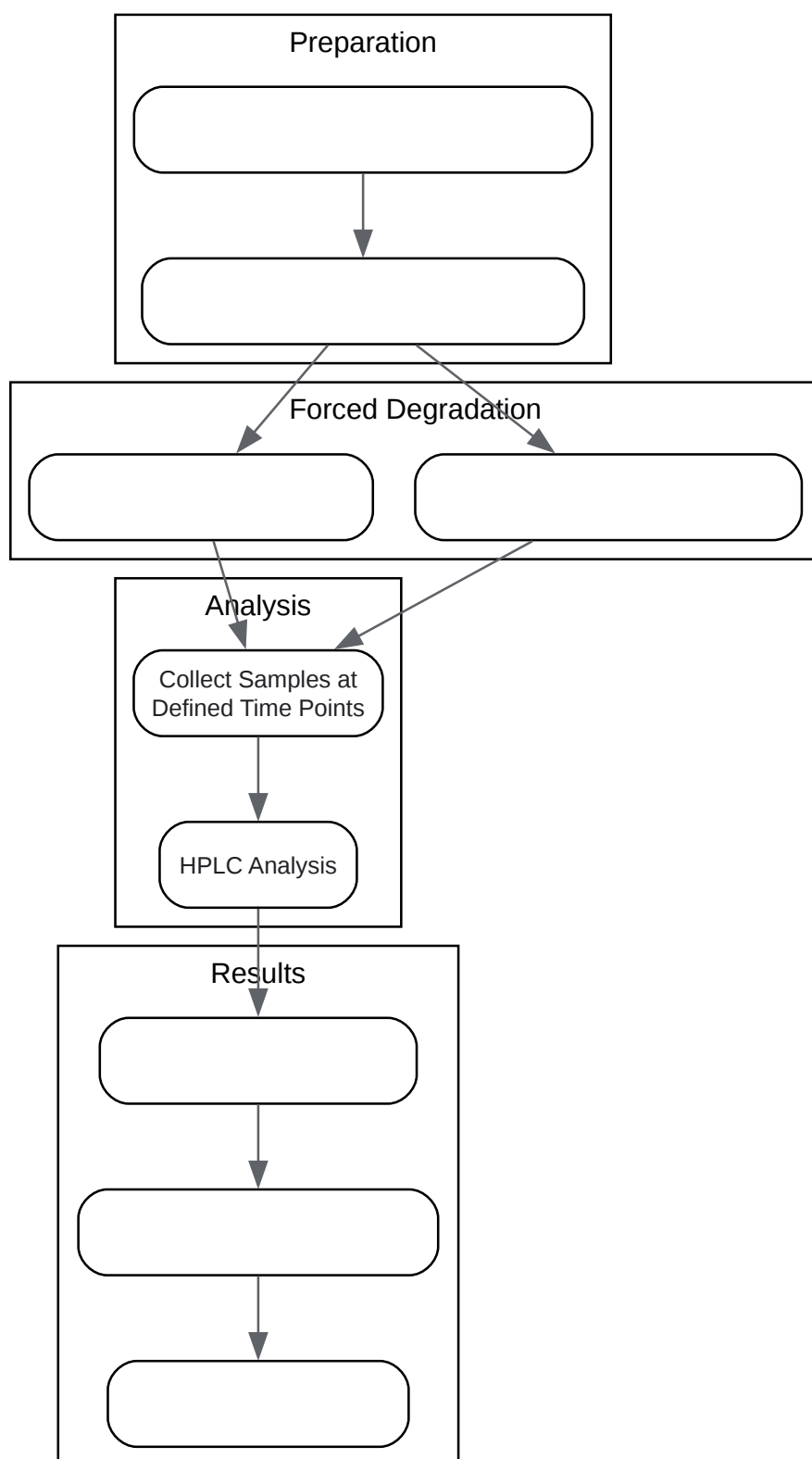
- DMSO (HPLC grade)
- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Formic acid (or other suitable modifier)
- HPLC system with a UV detector
- C18 HPLC column
- Incubators/ovens set to desired temperatures
- Photostability chamber
- Calibrated analytical balance
- Volumetric flasks and pipettes

Methodology:

- Preparation of **YC137** Stock Solution:
 - Accurately weigh **YC137** powder and dissolve it in DMSO to prepare a concentrated stock solution (e.g., 10 mg/mL).
 - From this stock, prepare working solutions in an appropriate solvent system (e.g., 50:50 acetonitrile:water) for HPLC analysis.
- Forced Degradation Study Setup:
 - Thermal Stress: Aliquot the **YC137** working solution into several vials. Expose the vials to different temperatures (e.g., 4°C, 25°C, 40°C, 60°C).
 - Photostability: Expose an aliquot of the **YC137** working solution to a controlled light source in a photostability chamber. A control sample should be wrapped in aluminum foil to protect it from light.

- Time Points: Collect samples at various time points (e.g., 0, 24, 48, 72 hours, and 1 week).
- HPLC Analysis:
 - At each time point, inject the samples into the HPLC system.
 - A suitable HPLC method should be developed to separate **YC137** from any potential degradants. A generic starting point could be a C18 column with a gradient elution of water and acetonitrile with 0.1% formic acid.
 - Monitor the elution profile using a UV detector at a wavelength where **YC137** has maximum absorbance.
- Data Analysis:
 - Calculate the peak area of **YC137** at each time point.
 - The percentage of **YC137** remaining can be calculated relative to the initial time point (T=0).
 - Plot the percentage of **YC137** remaining against time for each condition to determine the degradation rate.

Visualizations



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Caption: Workflow for assessing the stability of **YC137**.

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References

- 1. medkoo.com [medkoo.com]
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